

In-depth Technical Guide: The Compound C₁₀H₁₂BrN₅O₅

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 8-Aza-7-bromo-7-deazaguanosine

Cat. No.: B12409290

[Get Quote](#)

Initial investigations into the molecular formula C₁₀H₁₂BrN₅O₅ have revealed that it does not correspond to a widely recognized or publicly documented chemical compound. Extensive searches of prominent chemical databases, including PubChem and the Chemical Abstracts Service (CAS), did not yield a specific named entity associated with this formula. This suggests that C₁₀H₁₂BrN₅O₅ may represent one of the following:

- A novel or proprietary compound currently under investigation within a private research and development setting.
- An intermediate product in a multi-step chemical synthesis, not typically isolated or characterized as a final product.
- A compound designated by an internal code or non-standard nomenclature that is not publicly available.
- A potential typographical error in the molecular formula provided.

Without a definitive identification of the chemical structure and its corresponding established name or registry number, a comprehensive technical guide on its applications, biological activities, and experimental protocols cannot be compiled from the public domain.

To proceed with the creation of the requested in-depth guide, additional identifying information is crucial. Researchers, scientists, and drug development professionals in possession of data pertaining to this molecular formula are encouraged to provide further details, such as:

- **Chemical Name(s):** The systematic (IUPAC) or common name of the compound.
- **CAS Registry Number:** The unique numerical identifier assigned by the Chemical Abstracts Service.
- **Internal Compound Identifier:** Any internal project or compound code used for its identification.
- **Source of the Compound:** Information regarding the origin of the molecule, such as a publication, patent, or supplier.

Upon receiving specific identifiers for C₁₀H₁₂BrN₅O₅, a thorough literature and data search can be conducted to assemble the required technical whitepaper, including quantitative data tables, detailed experimental methodologies, and visualizations of relevant biological pathways and workflows.

- **To cite this document:** BenchChem. [In-depth Technical Guide: The Compound C₁₀H₁₂BrN₅O₅]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12409290/docs#in-depth-technical-guide-the-compound-c10h12brn5o5\]](https://www.benchchem.com/product/b12409290/docs#in-depth-technical-guide-the-compound-c10h12brn5o5)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)